

A Comprehensive Guide to the Nomenclature of Benzyl 5-Bromoamyl Ether

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Compound of Interest

Compound Name: *Benzyl 5-Bromoamyl Ether*

Cat. No.: *B116713*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the alternative names and key identifiers for the chemical compound **Benzyl 5-Bromoamyl Ether**. This information is crucial for accurate literature searches, chemical procurement, and clear communication in research and development settings.

Nomenclature and Synonyms

The systematic identification of chemical compounds is fundamental to scientific research.

Benzyl 5-Bromoamyl Ether is known by several alternative names, which are presented below. The International Union of Pure and Applied Chemistry (IUPAC) name provides a standardized and unambiguous identifier based on the compound's molecular structure.

A comprehensive list of synonyms and identifiers has been compiled from various chemical databases and suppliers. This data is summarized in the table below for ease of reference and comparison.

Name Type	Name
IUPAC Name	5-bromopentoxymethylbenzene
Synonym	Benzyl 5-Bromopentyl Ether
Synonym	Benzyloxypentyl Bromide
Synonym	(5-Bromopentyloxymethyl)benzene
Synonym	(((5-Bromopentyl)oxy)methyl)benzene
CAS Number	1014-93-3
Molecular Formula	C ₁₂ H ₁₇ BrO

This table summarizes the various names and identifiers for **Benzyl 5-Bromoamyl Ether**, facilitating cross-referencing across different chemical catalogs and scientific literature.

Note on Experimental Protocols and Visualizations:

Detailed experimental protocols for the synthesis or use of **Benzyl 5-Bromoamyl Ether** are not readily available in the public domain and are typically found within proprietary process documents or specialized scientific literature and patents. Similarly, as a chemical intermediate, it is not typically associated with specific biological signaling pathways that would necessitate a graphical representation. Therefore, the creation of experimental workflow or signaling pathway diagrams is not applicable to this particular compound based on the available information.

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